

Phenyl 4-ethylcyclohexanecarboxylate: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Phenyl 4-ethylcyclohexanecarboxylate
CAS No.:	91988-52-2
Cat. No.:	B1423723

[Get Quote](#)

Prepared for Researchers, Scientists, and Drug Development Professionals

Abstract

Phenyl 4-ethylcyclohexanecarboxylate is a chemical entity of growing interest within the scientific community, particularly in the realms of synthetic chemistry and medicinal research. This technical guide provides a detailed overview of its fundamental molecular characteristics, a plausible and detailed synthetic protocol, and an in-depth analysis of its expected spectroscopic signature. Furthermore, this document explores the potential applications of **Phenyl 4-ethylcyclohexanecarboxylate** in drug discovery and development, drawing insights from structurally related compounds and contemporary bioisosteric replacement strategies. The information presented herein is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of this and similar molecules.

Core Molecular Attributes

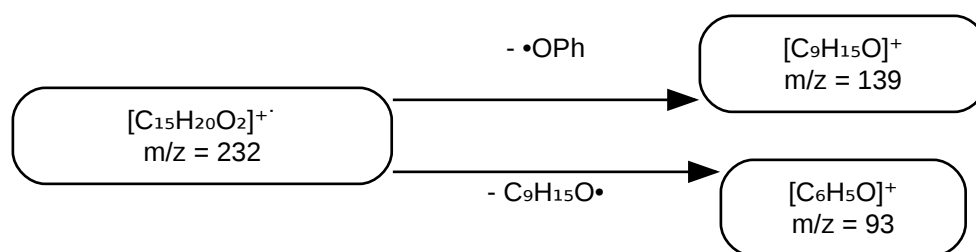
Phenyl 4-ethylcyclohexanecarboxylate is an ester composed of a 4-ethylcyclohexanecarboxylic acid moiety and a phenyl group. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ O ₂	[1]
Molecular Weight	232.318 g/mol	[1]
Exact Mass	232.146 u	[1]
Synonym	Phenyl 4-ethylcyclohexane-1-carboxylate	[1]

Synthesis and Mechanism

The most direct and classical approach for the synthesis of **Phenyl 4-ethylcyclohexanecarboxylate** is the Fischer-Speier esterification. This acid-catalyzed reaction involves the condensation of 4-ethylcyclohexanecarboxylic acid with phenol.

Reaction Scheme



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. banglajol.info \[banglajol.info\]](https://www.benchchem.com/product/b1423723/docs#phenyl-4-ethylcyclohexanecarboxylate-a-comprehensive-technical-guide-for-advanced-research)
- To cite this document: BenchChem. [Phenyl 4-ethylcyclohexanecarboxylate: A Comprehensive Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1423723/docs#phenyl-4-ethylcyclohexanecarboxylate-a-comprehensive-technical-guide-for-advanced-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)